

2-Chloropyridine-4-carbonyl chloride physical properties

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Compound of Interest

Compound Name: 2-Chloropyridine-4-carbonyl chloride

Cat. No.: B1334659

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An In-depth Technical Guide to the Physical Properties of 2-Chloropyridine-4-carbonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Chloropyridine-4-carbonyl chloride**, a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This document is intended for researchers, scientists, and professionals in drug development who require detailed information for laboratory and industrial applications.

Chemical Identity

2-Chloropyridine-4-carbonyl chloride, also known as 2-Chloroisonicotinoyl chloride, is a derivative of pyridine. Its chemical structure consists of a pyridine ring substituted with a chlorine atom at the 2-position and a carbonyl chloride group at the 4-position.

Identifier	Value
CAS Number	65287-34-5[1]
Molecular Formula	C ₆ H ₃ Cl ₂ NO[1]
Molecular Weight	176.00 g/mol
Synonyms	2-Chloroisonicotinoyl chloride
InChI Key	NPRZWOJTSGFSBF-UHFFFAOYSA-N
SMILES String	ClC(=O)c1ccnc(Cl)c1

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-Chloropyridine-4-carbonyl chloride**. These properties are crucial for its handling, storage, and use in chemical reactions.

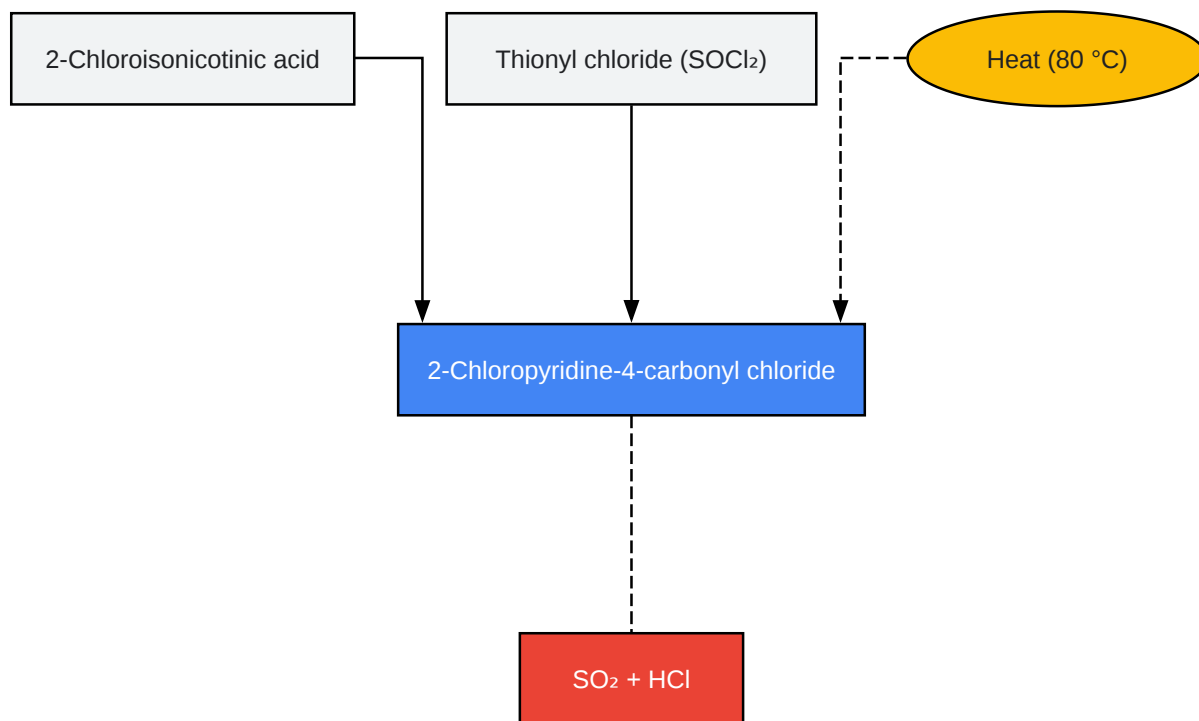
Property	Value
Form	Liquid
Boiling Point	144-148 °C at 10 mmHg[1]
Density	1.418 g/mL at 25 °C[1]
Refractive Index	n _{20/D} 1.566
Flash Point	> 110 °C (> 230 °F)

Experimental Protocols

Synthesis of 2-Chloropyridine-4-carbonyl chloride

A common method for the synthesis of **2-Chloropyridine-4-carbonyl chloride** involves the reaction of 2-chloroisonicotinic acid with thionyl chloride.[2]

Reaction:



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Caption: Synthesis of **2-Chloropyridine-4-carbonyl chloride**.

Procedure:

- A solution of 2-chloroisonicotinic acid (2.0 g, 12.69 mmol) in thionyl chloride (15 mL) is prepared in a suitable reaction vessel.[2]
- The reaction mixture is heated to 80 °C for a period of 3 hours.[2]
- Following the reaction, the excess thionyl chloride is removed by concentration in vacuo to yield the crude **2-Chloropyridine-4-carbonyl chloride**. [2]

Determination of Physical Properties: General Methodologies

While specific experimental details for the determination of this compound's properties are not extensively published, standard laboratory procedures are typically employed:

- **Boiling Point:** The boiling point at reduced pressure is determined using vacuum distillation apparatus. The temperature at which the liquid boils at a specific pressure (e.g., 10 mmHg) is recorded.
- **Density:** The density is typically measured using a pycnometer or a digital density meter at a specified temperature (e.g., 25 °C).
- **Refractive Index:** The refractive index is measured using a refractometer, often at the sodium D-line (589 nm) and at a controlled temperature (e.g., 20 °C).

Safety and Handling

2-Chloropyridine-4-carbonyl chloride is a hazardous substance and requires careful handling in a controlled laboratory environment.

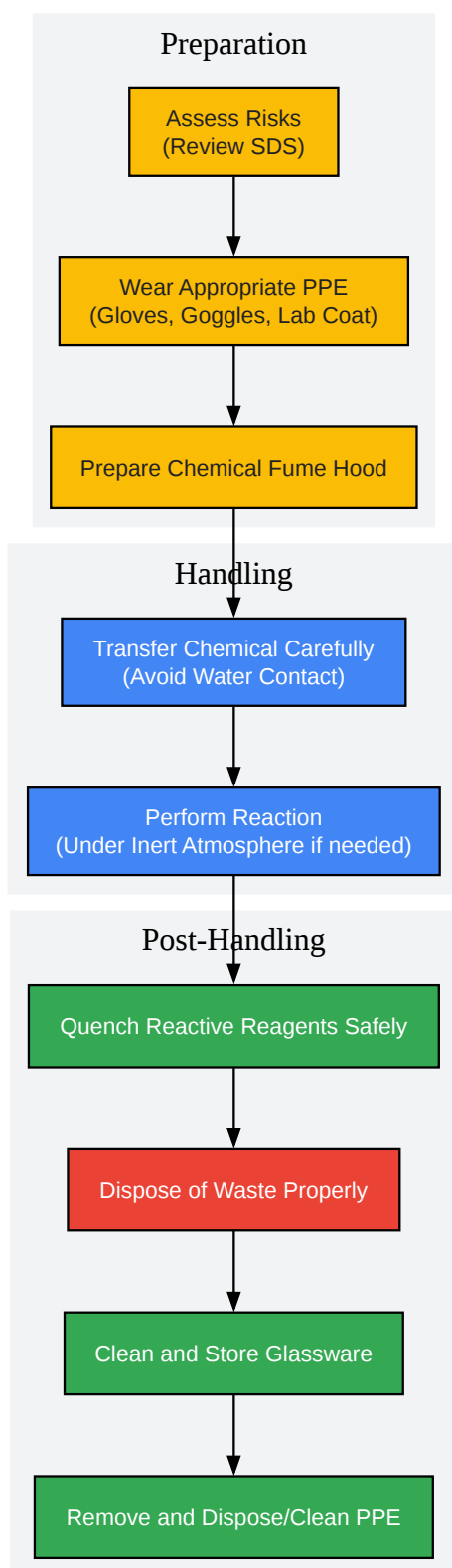
- **Signal Word:** Danger[3]
- **Hazard Statements:**
 - H301: Toxic if swallowed.
 - H314: Causes severe skin burns and eye damage.[3]
 - EUH014: Reacts violently with water.[3]
 - EUH029: Contact with water liberates toxic gas.[3]

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[3]

- Handle the compound in a well-ventilated fume hood to avoid inhalation of vapors.[\[3\]](#)
- Keep away from water and moisture, as it reacts violently and releases toxic gas.[\[3\]](#)
- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

The logical workflow for handling this chemical is outlined in the diagram below.



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Caption: Standard workflow for handling hazardous chemicals.

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References

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